

A Comprehensive Technical Guide to (S)-(-)-2-Acetoxypropionic Acid

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Compound of Interest

Compound Name: (S)-(-)-2-Acetoxypropionic acid

Cat. No.: B1368166

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Abstract

(S)-(-)-2-Acetoxypropionic acid, a chiral building block, holds significant importance in the realms of pharmaceutical and agrochemical synthesis. This technical guide provides an in-depth exploration of its core attributes, including its chemical identity, physicochemical properties, synthesis methodologies, and diverse applications. As a versatile intermediate, understanding its characteristics is paramount for leveraging its full potential in research and development. This document serves as a comprehensive resource, consolidating critical information to facilitate its effective and safe utilization.

Chemical Identity and Molecular Structure

(S)-(-)-2-Acetoxypropionic acid, also known by its synonym (-)-O-Acetyl-L-lactic acid, is a chiral carboxylic acid.^{[1][2][3][4][5][6]} Its unique structure, featuring an acetoxy group at the alpha-position to the carboxylic acid, imparts specific reactivity and stereochemistry that are highly valued in organic synthesis.

- CAS Number: 6034-46-4^{[1][3][4][6][7][8]}
- Molecular Formula: C₅H₈O₄^{[1][2][4][6][8][9]}
- Molecular Weight: 132.11 - 132.12 g/mol ^{[1][2][6][8][9]}

- IUPAC Name: (S)-2-(acetoxy)propanoic acid[2]

The stereochemistry of this compound is crucial, with the (S)-enantiomer exhibiting a negative optical rotation.[2]

Structural Representation:

Caption: Molecular structure of (S)-(-)-2-Acetoxypropionic acid.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **(S)-(-)-2-Acetoxypropionic acid** is essential for its handling, storage, and application in various experimental setups.

Property	Value	Source
Appearance	Colorless clear liquid	[1]
Density	1.162 - 1.18 g/mL at 20-25 °C	[1][2][7]
Boiling Point	115-117 °C at 2 mmHg; 141-143 °C at 20 mmHg	[1][2][7]
Refractive Index	n _{20/D} 1.422 - 1.423	[1][2][7]
Optical Rotation	[α] _{20/D} -44° to -55° (c=7 in CHCl ₃)	[1][2]
Purity	≥ 98% (Assay by titration)	[1]

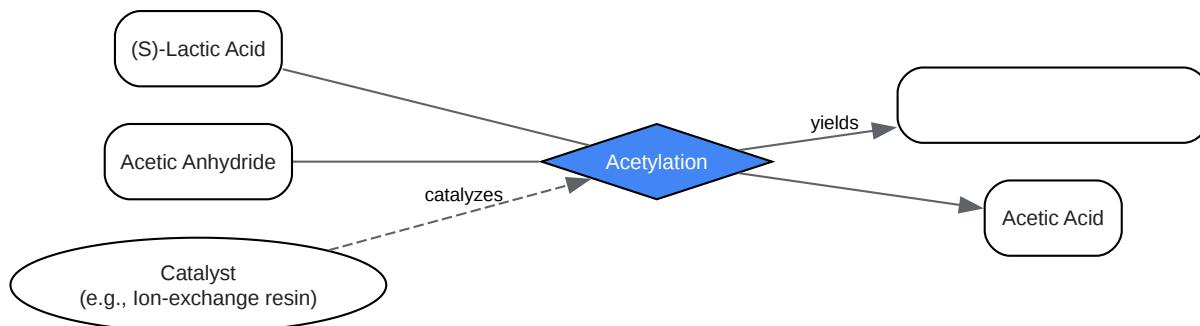
Storage: It is recommended to store the compound at 2 - 8 °C to maintain its stability and purity.[1][6]

Synthesis Methodologies

The primary route for synthesizing 2-Acetoxypropionic acid involves the acetoxylation of lactic acid.

Acetoxylation of Lactic Acid

This method utilizes acetic anhydride or acetic acid to acetylate lactic acid. The reaction can be catalyzed by ion-exchange resins or zeolites, offering an efficient and selective pathway to the desired product.^[2] A continuous process for preparing (S)-2-acetoxypropionic acid from an aqueous solution of lactic acid and acetic anhydride in acetic acid has also been developed, highlighting its industrial relevance.^[10]



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